

A Deep Dive into the Agricultural Journey of Acetochlor: A Technical Guide

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Compound of Interest

Compound Name: **Acetochlor**

Cat. No.: **B104951**

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An in-depth examination of the history, development, and scientific underpinnings of the herbicide **acetochlor**, tailored for researchers, scientists, and drug development professionals.

Introduction

Acetochlor, a member of the chloroacetamide class of herbicides, has been a significant tool in weed management for several decades. Developed and introduced to control annual grasses and some broadleaf weeds, its history is marked by widespread adoption, evolving regulatory scrutiny, and ongoing scientific investigation into its efficacy and environmental impact. This technical guide provides a comprehensive overview of the history of **acetochlor**'s use in agriculture, detailing its development, registration, mode of action, and key experimental findings.

Development and Commercialization

Acetochlor was developed by Monsanto Company and Zeneca. It emerged as a pre-emergent herbicide, effective against a range of problematic weeds in major crops.

Timeline of Key Milestones

Year	Milestone	Reference
1994	Conditional registration granted by the U.S. Environmental Protection Agency (EPA).	
2006	EPA re-affirmed acetochlor registration for use on field corn and popcorn.	
2011	European Commission votes against the approval of acetochlor for use in the European Union.	
2012	Member states in the EU required to withdraw authorizations for plant protection products containing acetochlor by June 23.	
2013	All uses of plant protection products containing acetochlor prohibited in the EU as of June 23.	

Regulatory History and Status

The regulatory journey of **acetochlor** has been complex, reflecting a balance between its agricultural benefits and potential environmental and health concerns.

In the United States, **acetochlor** was granted a conditional registration in 1994. This registration was notable for its requirement that the use of several other herbicides of known concern, including alachlor and atrazine, be reduced. The EPA has classified **acetochlor** as a "probable human carcinogen" based on animal studies.

In contrast, the European Union has taken a more precautionary approach. In 2011, the European Commission voted against the approval of **acetochlor**. This decision was based on

concerns regarding its potential risks to human health and the environment. Consequently, authorizations for **acetochlor**-containing products were withdrawn in EU member states by June 2012, and all uses were prohibited by June 2013.

Quantitative Usage in Agriculture

Acetochlor has been widely used, particularly in the United States, primarily on corn and, to a lesser extent, on soybeans. The following tables summarize available data on its application.

Estimated Annual Agricultural Use of Acetochlor in the United States (Selected Years)

Year	Estimated Annual Use (in pounds of active ingredient)
1997-2001 (average)	> 32,000,000
2014	30,000,000 - 35,000,000
2015	30,000,000 - 35,000,000
2016	35,000,000 - 40,000,000
2017	35,000,000 - 40,000,000
2018	35,000,000 - 40,000,000
2019	30,000,000 - 35,000,000

Source: U.S. Geological Survey (USGS) National Water-Quality Assessment (NAWQA) Project. Data is estimated and subject to change.

Acetochlor Use on Corn in the United States (2021)

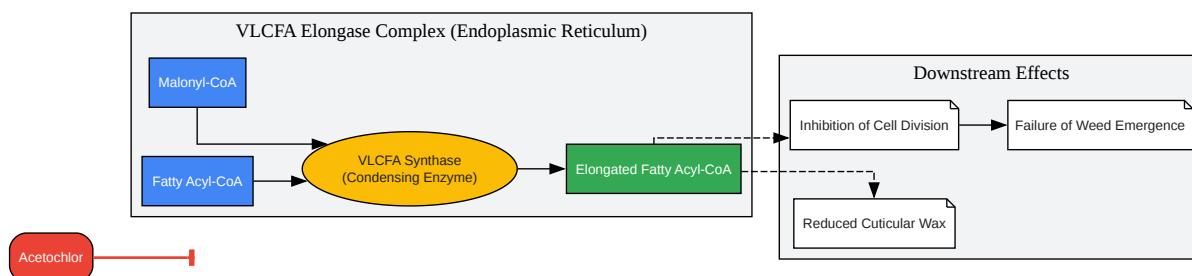
Metric	Value
Percent of Acres Treated	34%
Average Rate per Application	1.415 lbs/acre
Total Pounds Applied	41,700,000 lbs

Source: USDA National Agricultural Statistics Service (NASS), 2021 Agricultural Chemical Use Survey.

Mode of Action

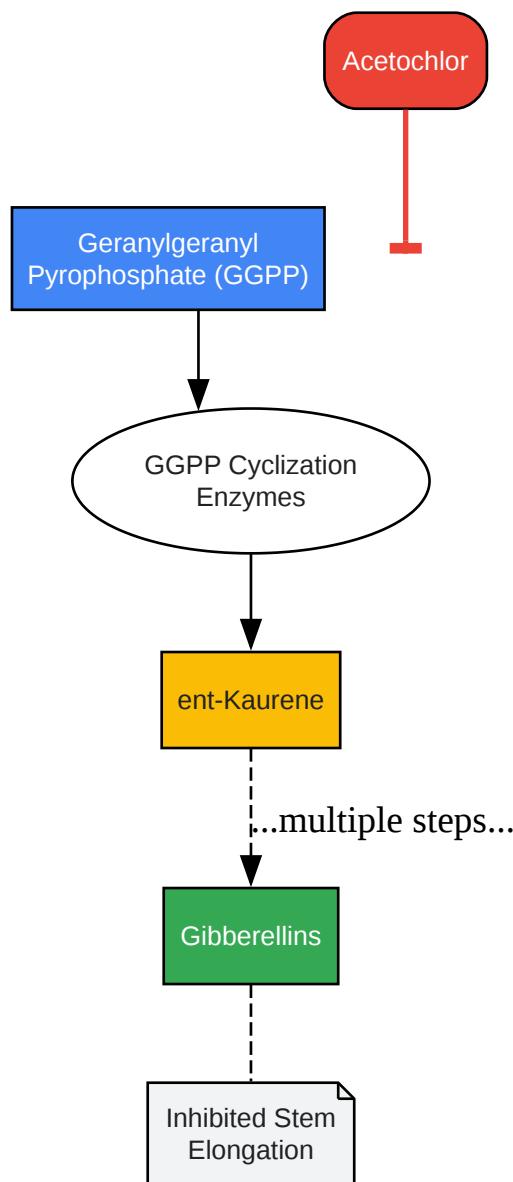
Acetochlor's primary mode of action is the inhibition of very-long-chain fatty acid (VLCFA) synthesis. This disruption of fatty acid elongation is critical in preventing the emergence and growth of susceptible weed seedlings. A secondary mode of action involves the inhibition of geranylgeranyl pyrophosphate (GGPP) cyclization enzymes, which are part of the gibberellin biosynthesis pathway.

Signaling Pathway Diagrams



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Caption: Inhibition of Very-Long-Chain Fatty Acid (VLCFA) Synthesis by **Acetochlor**.



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Caption: Secondary Mode of Action: Inhibition of the Gibberellin Biosynthesis Pathway.

Key Experimental Protocols

This section details methodologies for key experiments cited in the study of **acetochlor**.

Protocol for Weed Control Efficacy Trial

Objective: To evaluate the efficacy of a herbicide for the control of target weed species in a specific crop.

Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with a minimum of four replications.
- Plot Size: Sufficiently large to minimize edge effects and allow for representative sampling (e.g., 2 x 10 meters).
- Treatments:
 - Untreated control (weedy check).
 - Weed-free control (maintained by hand weeding).
 - Herbicide treatments at various application rates, including the proposed label rate and multiples of the label rate (e.g., 0.5x, 1x, 2x) to assess dose-response and crop safety.
 - Standard commercial herbicide for comparison.

Procedure:

- Site Selection: Choose a site with uniform soil type and a known history of the target weed species.
- Land Preparation: Prepare the seedbed according to standard agricultural practices for the test crop.
- Planting: Plant the crop at the recommended seeding rate and depth.
- Herbicide Application:
 - Timing: Apply herbicides at the specified growth stage of the crop and/or weeds (e.g., pre-emergence, post-emergence).
 - Equipment: Use a calibrated research plot sprayer with appropriate nozzles to ensure uniform application. Record all application parameters (e.g., pressure, speed, spray volume).
- Data Collection:

- Weed Control: Visually assess percent weed control by species at regular intervals (e.g., 7, 14, 28, and 56 days after treatment) using a 0-100% scale (0 = no control, 100 = complete control).
- Weed Density and Biomass: At a specified time point, count the number of weeds per species in a designated quadrat within each plot. Harvest the above-ground biomass of the weeds, dry to a constant weight, and record the dry weight.
- Crop Injury: Visually assess crop injury (phytotoxicity) at regular intervals using a 0-100% scale (0 = no injury, 100 = crop death).
- Crop Yield: At crop maturity, harvest the crop from a designated area within each plot and determine the yield.

Data Analysis:

- Subject the data to Analysis of Variance (ANOVA).
- Use a mean separation test (e.g., Tukey's HSD) to determine significant differences between treatment means.

Protocol for Acute Oral Toxicity (LD50) Study in Rats

Objective: To determine the median lethal dose (LD50) of a test substance following a single oral administration.

Test Guideline: OECD Test Guideline 401 (or equivalent).

Experimental Animals:

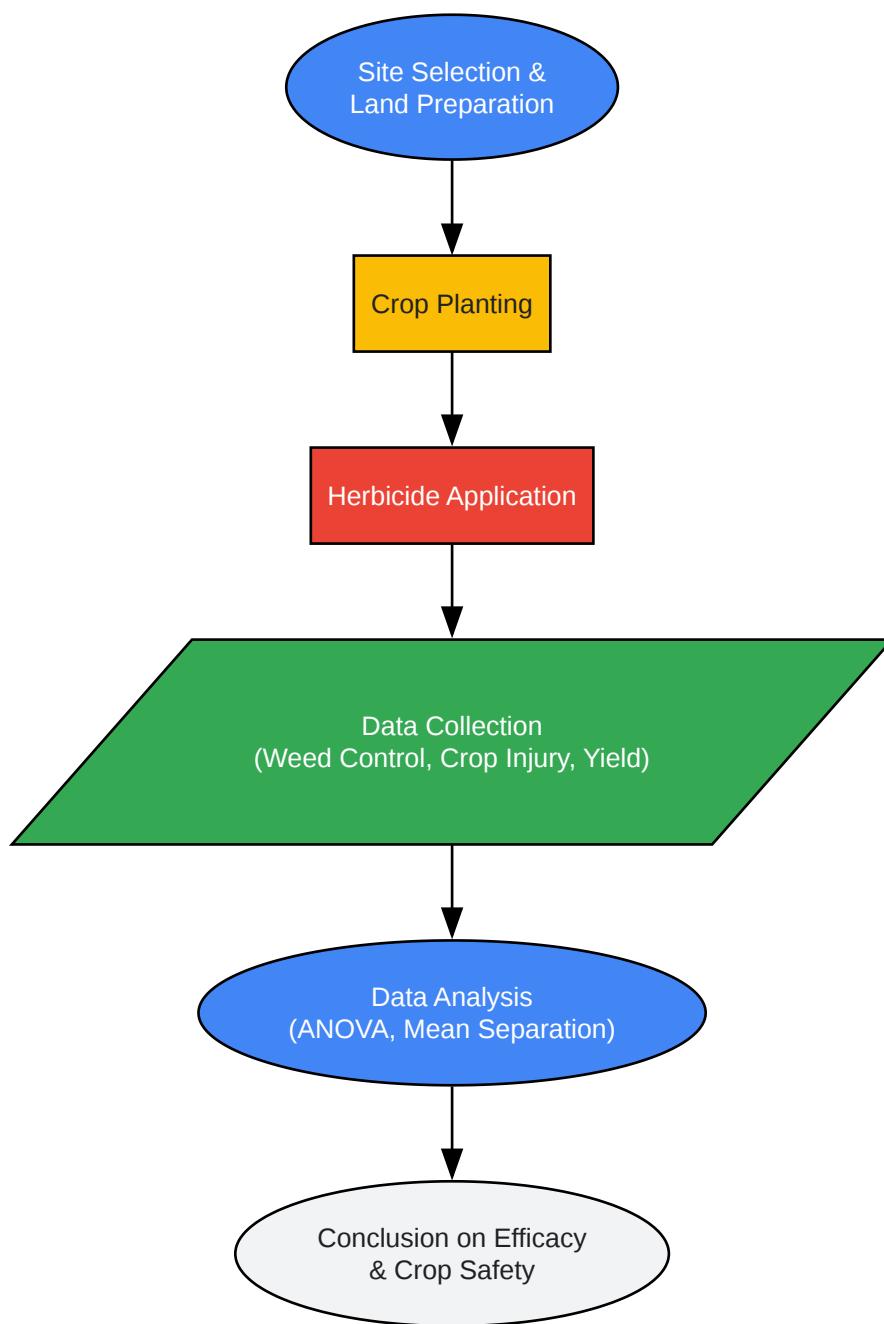
- Species: Rat (e.g., Sprague-Dawley strain).
- Age and Weight: Young, healthy adult animals of a specified weight range.
- Housing: Housed in appropriate cages with controlled environmental conditions (temperature, humidity, light cycle).

Procedure:

- Acclimation: Acclimate animals to the laboratory conditions for at least 5 days prior to the study.
- Fasting: Fast the animals overnight (with access to water) before dosing.
- Dose Preparation: Prepare the test substance in a suitable vehicle (e.g., corn oil, water).
- Dose Administration:
 - Administer the test substance by oral gavage in a single dose.
 - Use a range of dose levels, with a sufficient number of animals per dose group (e.g., 5 males and 5 females).
- Observation:
 - Observe animals for clinical signs of toxicity and mortality at regular intervals for at least 14 days.
 - Record body weights at specified intervals.
- Necropsy: Perform a gross necropsy on all animals at the end of the study or at the time of death.

Data Analysis:

- Calculate the LD50 value and its confidence limits using appropriate statistical methods (e.g., probit analysis).



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Caption: Generalized Experimental Workflow for a Herbicide Weed Efficacy Trial.

Conclusion

The history of **acetochlor** in agriculture is a multifaceted story of innovation, widespread use, and evolving regulatory landscapes. As a potent inhibitor of very-long-chain fatty acid synthesis, it has provided effective weed control in key agricultural systems. However,

concerns about its potential health and environmental impacts have led to its restricted use in some regions. The experimental protocols and data presented in this guide offer a technical foundation for understanding the scientific evaluation of **acetochlor** and similar herbicides. Future research and development in weed management will undoubtedly continue to build upon the lessons learned from the agricultural journey of **acetochlor**.

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